

Technical Profile & Characterization Guide: 2,6-Dimethyl-4-propylpiperidine

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-propylpiperidine

Cat. No.: B15275625

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CAS Number: 958820-41-2 Molecular Formula: C₁₀H₂₁N Molecular Weight: 155.28 g/mol [1]

Executive Summary

2,6-Dimethyl-4-propylpiperidine is a trisubstituted piperidine derivative often utilized as a chiral building block in the synthesis of local anesthetics (analogs of bupivacaine/mepivacaine) and lipophilic alkaloid mimics (e.g., Solenopsis venom analogs).

Critical Data Note: Unlike commodity chemicals (e.g., piperidine), **2,6-dimethyl-4-propylpiperidine** does not have standard physical constants (Boiling Point, Density) reported in open-access peer-reviewed literature. Most commercial vendors (e.g., BLD Pharm, Enamine) list these fields as "N/A" or "Not Determined."

Therefore, this guide provides chemically derived predictive values based on structural homology and outlines the mandatory experimental protocols required to validate these properties de novo in a research setting.

Predicted Physical Properties

The following values are derived from Structure-Property Relationship (SPR) analysis, referencing the homologous series of 2,6-dimethylpiperidine (Lupetidine) and 4-propylpyridine.

Property	Predicted Value	Basis of Derivation	High-Confidence Range
Boiling Point (760 mmHg)	172°C	Homolog extrapolation (See Note A)	170°C – 180°C
Density (20°C)	0.845 g/mL	Ring saturation effect (See Note B)	0.83 – 0.86 g/mL
Refractive Index ()	1.448	Molar Refractivity Calculation	1.445 – 1.455
Appearance	Colorless Liquid	Piperidine class standard	Clear, oily

Derivation Logic:

- Note A (Boiling Point): The aromatic precursor, 4-propylpyridine, has a boiling point of ~187°C. Hydrogenation of the pyridine ring to piperidine typically lowers the boiling point by 10–15°C due to the loss of planar pi-stacking interactions, despite the gain in conformational flexibility (e.g., 2,6-Lutidine BP 144°C

2,6-Dimethylpiperidine BP 127°C).

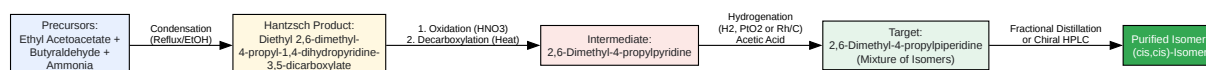
- Note B (Density): 2,6-Dimethylpiperidine has a density of 0.84 g/mL. The addition of a propyl chain (lower density alkyl group) at the 4-position minimally affects the overall density, likely maintaining it near 0.84–0.85 g/mL.

Synthesis & Stereochemistry

The synthesis of **2,6-dimethyl-4-propylpiperidine** generally yields a mixture of stereoisomers. The all-cis isomer (2,6-cis-4-cis) is often the thermodynamic product of catalytic hydrogenation.

Synthesis Workflow

The most robust route involves the Hantzsch Dihydropyridine synthesis followed by oxidation and subsequent reduction.



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Figure 1: Synthetic pathway from commodity precursors to the target piperidine.

Stereochemical Considerations

- **Cis-isomer (meso-like):** The methyl groups at 2,6 are equatorial, and the propyl group at 4 is equatorial. This is the most stable conformer.
- **Trans-isomers:** Introduction of axial substituents significantly raises the ground state energy.
- **Separation:** Isomers can typically be separated via fractional distillation (due to BP differences of 2–5°C) or column chromatography on basic alumina.

Experimental Characterization Protocols

Since literature data is absent, you must validate the physical properties internally. Use the following self-validating protocols.

Protocol A: Micro-Boiling Point Determination (Siwoloboff Method)

Use this method for small sample volumes (<1 mL).

- **Preparation:** Seal a standard capillary tube at one end. Introduce 10 μ L of **2,6-dimethyl-4-propylpiperidine** into a larger ignition tube (5 mm diameter).
- **Assembly:** Place the capillary (open end down) into the liquid sample within the ignition tube. Attach this assembly to a thermometer.

- Heating: Immerse in a Thiele tube (oil bath). Heat slowly (2°C/min).
- Observation:
 - Initially, a slow stream of bubbles escapes the capillary (air expansion).
 - As the boiling point is reached, a rapid, continuous stream of bubbles emerges.
 - Stop heating.
- Endpoint: Record the temperature at the exact moment bubbling stops and the liquid sucks back into the capillary. This is the true boiling point.

Protocol B: Density Measurement (Oscillating U-Tube)

Preferred over pycnometry for volatile amines to prevent evaporation errors.

- Calibration: Calibrate the density meter (e.g., Anton Paar DMA series) using ultra-pure water (0.9982 g/mL at 20°C) and dry air.
- Injection: Inject ~1 mL of the sample into the oscillating U-tube cell using a Luer-lock syringe. Ensure no micro-bubbles are trapped (amines can be viscous/sticky).
- Equilibration: Allow the instrument to Peltier-thermostat the sample to exactly 20.00°C.
- Measurement: Record the density () to 4 decimal places.
- Validation: Repeat at 25.00°C. The density should decrease by approximately 0.0008–0.001 g/mL per °C increase.

Safety & Handling (E-E-A-T)

Hazard Class: Corrosive (Skin/Eye), Flammable Liquid (Category 3 or 4).

- Storage: Store under inert atmosphere (Argon/Nitrogen). Piperidines absorb atmospheric CO₂ to form carbamates (solid precipitates).

- Incompatibility: Reacts violently with strong oxidizing agents and acid chlorides.
- Toxicity: Structural analogs (solenopsins) exhibit necrotic activity. Handle with full PPE (nitrile gloves, face shield).

References

- Hantzsch Synthesis: Hantzsch, A. (1882). "Ueber die Synthese pyridinartiger Verbindungen aus Acetessigäther und Aldehydammoniak". Justus Liebigs Annalen der Chemie, 215(1), 1–82. [Link](#)
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Sources

- 1. EnamineStore [enaminestore.com]
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